

# physical and chemical properties of 4-Cyano-3-methylbenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Cyano-3-methylbenzoic acid

Cat. No.: B031077

[Get Quote](#)

## An In-depth Technical Guide to 4-Cyano-3-methylbenzoic acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Cyano-3-methylbenzoic acid**, a valuable building block in organic synthesis and drug discovery. This document summarizes its known identifiers, computed physicochemical properties, and available experimental data for related compounds. A detailed, representative experimental protocol for its synthesis via a Sandmeyer reaction is presented, alongside a logical workflow diagram. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the use of this compound for the development of novel chemical entities.

## Compound Identification

| Identifier        | Value   | Reference           |
|-------------------|---|---------------------|
| IUPAC Name        | 4-cyano-3-methylbenzoic acid                  | <a href="#">[1]</a> |
| CAS Number        | 73831-13-7                                    | <a href="#">[2]</a> |
| Molecular Formula | C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub> | <a href="#">[2]</a> |
| Molecular Weight  | 161.16 g/mol                                  | <a href="#">[2]</a> |
| Canonical SMILES  | CC1=C(C=CC(=C1)C(=O)O)C<br>#N                 | <a href="#">[1]</a> |
| InChI Key         | LTRYUAZFLOGRLJ-<br>UHFFFAOYSA-N               | <a href="#">[1]</a> |

## Physicochemical Properties

A summary of the available computed and experimental data for **4-Cyano-3-methylbenzoic acid** and its isomers is presented below. Experimental data for the target compound is not readily available in the cited literature.

**Table 2.1: Computed Physicochemical Properties of 4-Cyano-3-methylbenzoic acid**

| Property                       | Value               | Reference           |
|--------------------------------|---------------------|---------------------|
| XLogP3                         | 1.5                 | <a href="#">[1]</a> |
| Hydrogen Bond Donor Count      | 1                   | <a href="#">[1]</a> |
| Hydrogen Bond Acceptor Count   | 3                   | <a href="#">[1]</a> |
| Rotatable Bond Count           | 1                   | <a href="#">[1]</a> |
| Exact Mass                     | 161.047678 g/mol    | <a href="#">[1]</a> |
| Topological Polar Surface Area | 63.1 Å <sup>2</sup> | <a href="#">[1]</a> |
| Heavy Atom Count               | 12                  | <a href="#">[1]</a> |

**Table 2.2: Experimental Physical Properties of Isomers and Related Compounds**

| Compound                     | Melting Point (°C) | Boiling Point (°C) | pKa           | Reference |
|------------------------------|--------------------|--------------------|---------------|-----------|
| 3-Methylbenzoic acid         | 111-113            | 263                | 4.27          | [3]       |
| 4-Amino-3-methylbenzoic acid | 164-172            | Not Available      | Not Available | [4]       |
| 4-Bromo-3-methylbenzoic acid | 212-216            | Not Available      | Not Available |           |
| 3-Cyano-4-methylbenzoic acid | Not Available      | Not Available      | Not Available | [5]       |

## Chemical Synthesis

A plausible and detailed experimental protocol for the synthesis of **4-Cyano-3-methylbenzoic acid** is the Sandmeyer reaction, starting from 4-Amino-3-methylbenzoic acid. This method is a well-established procedure for the introduction of a cyano group onto an aromatic ring.[6][7]

## Representative Experimental Protocol: Sandmeyer Cyanation

Disclaimer: The following is a representative experimental protocol based on established chemical principles for the Sandmeyer reaction.[6][7][8] It has been adapted from procedures for similar compounds and should be performed by qualified personnel with appropriate safety precautions.

### Step 1: Diazotization of 4-Amino-3-methylbenzoic acid

- In a well-ventilated fume hood, a suspension of 4-Amino-3-methylbenzoic acid (1 equivalent) is prepared in an aqueous solution of a strong acid (e.g., 2.5 equivalents of HCl or H<sub>2</sub>SO<sub>4</sub>) in

a three-necked flask equipped with a mechanical stirrer and a thermometer.

- The mixture is cooled to 0-5 °C in an ice-salt bath with vigorous stirring.
- A pre-cooled aqueous solution of sodium nitrite (1.1 equivalents) is added dropwise to the suspension, ensuring the temperature is maintained below 5 °C.
- The reaction mixture is stirred for an additional 30 minutes at 0-5 °C after the addition is complete. The formation of the diazonium salt is typically indicated by a clear solution.

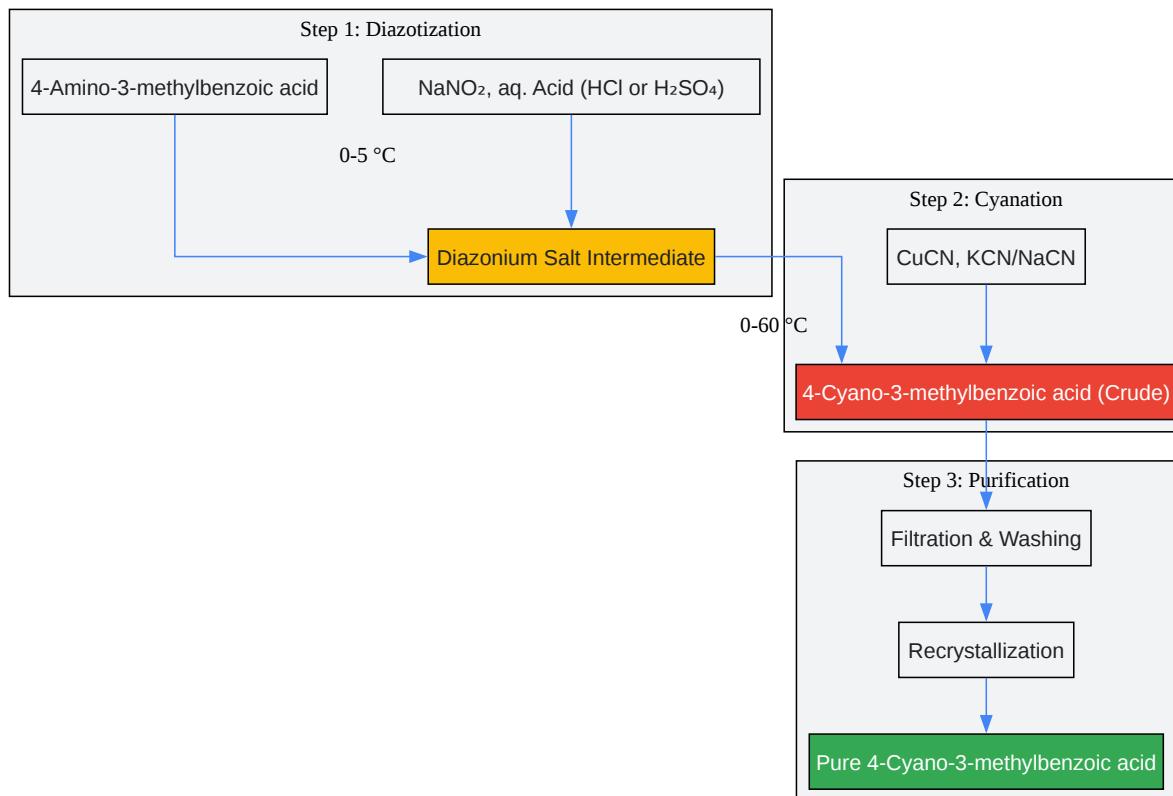
#### Step 2: Cyanation Reaction

- In a separate flask, a solution of copper(I) cyanide (1.2 equivalents) and sodium or potassium cyanide (1.2 equivalents) in water is prepared and cooled to 0-5 °C.
- The cold diazonium salt solution from Step 1 is slowly added to the cyanide solution with vigorous stirring, while maintaining the temperature at 0-5 °C.
- After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and then heated to 50-60 °C for 1-2 hours to ensure complete decomposition of the diazonium salt and formation of the nitrile. Evolution of nitrogen gas will be observed.

#### Step 3: Work-up and Purification

- The reaction mixture is cooled to room temperature and the solid product is collected by vacuum filtration.
- The crude product is washed with water to remove inorganic salts.
- For further purification, the crude solid can be dissolved in a suitable organic solvent (e.g., ethyl acetate), washed with water and brine, dried over anhydrous sodium sulfate, and the solvent evaporated under reduced pressure.
- Recrystallization from a suitable solvent system (e.g., ethanol/water or toluene) can be performed to yield pure **4-Cyano-3-methylbenzoic acid**.

## Experimental Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-Cyano-3-methylbenzoic acid**.

## Reactivity and Stability

**4-Cyano-3-methylbenzoic acid** is expected to be a stable solid under standard laboratory conditions.<sup>[2]</sup> The chemical reactivity is dictated by its three functional groups:

- Carboxylic Acid: Can undergo typical reactions such as esterification, amide formation, and reduction.
- Nitrile: Can be hydrolyzed to a carboxylic acid or an amide, or reduced to an amine.
- Aromatic Ring: Can participate in electrophilic aromatic substitution reactions, with the substitution pattern influenced by the existing electron-withdrawing cyano and carboxylic acid groups and the electron-donating methyl group.

## Safety Information

Based on available data for the compound and its isomers, **4-Cyano-3-methylbenzoic acid** should be handled with care.

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.<sup>[1]</sup>
- Precautionary Measures: Use in a well-ventilated area, wear appropriate personal protective equipment (gloves, safety glasses, lab coat), and avoid breathing dust.

## Applications in Research and Drug Development

Substituted benzoic acids and nitriles are important pharmacophores and intermediates in medicinal chemistry. **4-Cyano-3-methylbenzoic acid** serves as a versatile building block for the synthesis of more complex molecules with potential biological activity. The presence of multiple functional groups allows for diverse chemical modifications, making it a valuable starting material for the generation of compound libraries for high-throughput screening in drug discovery programs.

## Conclusion

This technical guide has consolidated the available information on the physical and chemical properties of **4-Cyano-3-methylbenzoic acid**. While experimental data for some key properties are lacking, the provided information on its identification, computed properties, and a

representative synthetic protocol offers a solid foundation for researchers. The outlined synthetic workflow and discussion on its reactivity provide valuable insights for its application in organic synthesis and drug development. Further experimental investigation into its physical and biological properties is warranted to fully elucidate its potential.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Cyano-3-methylbenzoic acid | C9H7NO2 | CID 10241099 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. m-Toluic acid - Wikipedia [en.wikipedia.org]
- 4. chemimpex.com [chemimpex.com]
- 5. 3-Cyano-4-methylbenzoic acid | 138642-93-0 | NFA64293 [biosynth.com]
- 6. Sandmeyer reaction - Wikipedia [en.wikipedia.org]
- 7. Sandmeyer Reaction [organic-chemistry.org]
- 8. Reactions with Aminobenzoic Acids via Diazonium Salts Open New Routes to Bio-Derived Aromatics [scirp.org]
- To cite this document: BenchChem. [physical and chemical properties of 4-Cyano-3-methylbenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b031077#physical-and-chemical-properties-of-4-cyano-3-methylbenzoic-acid>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)